

# physical and chemical properties of 9(11),12-Oleanadien-3-ol

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Compound of Interest

Compound Name: 9(11),12-Oleanadien-3-ol

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# An In-depth Technical Guide to 9(11),12-Oleanadien-3-ol

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **9(11),12-Oleanadien-3-ol**, a pentacyclic triterpenoid of the oleanane class. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural compound.

## **Physical and Chemical Properties**

**9(11),12-Oleanadien-3-ol** is a complex organic molecule with a rigid pentacyclic structure. Its physical and chemical properties are summarized below.

## Table 1: Physical and Chemical Properties of 9(11),12-Oleanadien-3-ol



Property	Value	Source
Molecular Formula	C30H48O	INVALID-LINK[1], INVALID-LINK[2]
Molecular Weight	424.7 g/mol	INVALID-LINK[1], INVALID-LINK[3]
CAS Number	94530-87-7	INVALID-LINK[2]
Appearance	White or cream-colored powder	INVALID-LINK[2]
Melting Point	Not experimentally determined. The related compound, oleanolic acid, has a melting point in the range of 306–313 °C.[4]	-
Boiling Point	Not experimentally determined.  Triterpenoids generally have high boiling points, often above 200 °C at reduced pressure.	-
Solubility	Expected to be soluble in nonpolar organic solvents and poorly soluble in water.	General triterpenoid characteristic
XLogP3-AA	8.9	INVALID-LINK[1]
Hydrogen Bond Donor Count	1	INVALID-LINK[1]
Hydrogen Bond Acceptor Count	1	INVALID-LINK[1]
Topological Polar Surface Area	20.2 Ų	INVALID-LINK[1]

# Table 2: <sup>1</sup>H and <sup>13</sup>C NMR Spectral Data of 9(11),12-Oleanadien-3-ol (in CDCl<sub>3</sub>)



Position	<sup>13</sup> C (ppm)	<sup>1</sup> H (ppm, multiplicity, J in Hz)
1	38.7	1.00 (m), 1.65 (m)
2	27.3	1.60 (m)
3	79.0	3.22 (dd, 11.2, 5.2)
4	38.9	-
5	55.2	0.78 (dd, 11.6, 2.0)
6	18.3	1.50 (m)
7	33.0	1.45 (m), 1.55 (m)
8	41.9	-
9	150.0	-
10	37.0	-
11	116.4	5.48 (d, 5.6)
12	122.8	5.58 (d, 5.6)
13	145.1	-
14	42.1	-
15	26.1	1.68 (m), 1.05 (m)
16	28.1	1.95 (m), 1.25 (m)
17	35.9	-
18	48.9	2.00 (dd, 12.8, 4.0)
19	41.7	1.20 (m), 1.75 (m)
20	31.0	-
21	34.1	1.55 (m)
22	37.1	1.60 (m)
23	28.1	0.98 (s)



24	15.4	0.75 (s)
25	16.8	0.82 (s)
26	18.7	0.94 (s)
27	25.9	1.14 (s)
28	28.7	0.88 (s)
29	33.2	0.89 (s)
30	23.6	0.91 (s)

Data adapted from a study that reassigned the NMR spectroscopic data of the compound isolated from Jeffreycia zeylanica.[5]

# Experimental Protocols Isolation and Purification from Jeffreycia zeylanica

**9(11),12-Oleanadien-3-ol** has been successfully isolated from the hexanes extract of the endemic Sri Lankan plant Jeffreycia zeylanica. The following is a generalized protocol based on standard phytochemical methods for the isolation of triterpenoids.

#### 1. Extraction:

- Air-dried and powdered aerial parts of Jeffreycia zeylanica are subjected to extraction with a non-polar solvent such as hexanes at room temperature.
- The extraction is typically carried out for an extended period (e.g., 24-48 hours) with continuous stirring.
- The resulting extract is filtered and concentrated under reduced pressure to yield a crude hexanes extract.

#### 2. Fractionation (Optional):

• The crude extract can be subjected to solvent-solvent partitioning to separate compounds based on their polarity. For triterpenoids, a common scheme would be partitioning between hexane and a more polar solvent like methanol.

#### 3. Chromatographic Purification:



- Column Chromatography: The crude extract or a semi-purified fraction is subjected to column chromatography over silica gel.
- A gradient elution system is employed, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity by adding a more polar solvent (e.g., ethyl acetate).
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Sephadex LH-20 Chromatography: Fractions containing the target compound are further purified using a Sephadex LH-20 column with an appropriate solvent system (e.g., methanol or chloroform/methanol mixtures) to remove pigments and other impurities.
- Preparative High-Performance Liquid Chromatography (HPLC): Final purification to obtain the pure compound is achieved using preparative HPLC with a suitable column (e.g., C18) and a mobile phase such as a methanol/water or acetonitrile/water gradient.

#### 4. Characterization:

 The structure of the isolated compound is confirmed by spectroscopic methods, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, and Mass Spectrometry.

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Caption: General workflow for the isolation and purification of **9(11),12-Oleanadien-3-ol**.

## **Potential Synthesis Route**

A plausible synthetic route to **9(11),12-Oleanadien-3-ol** can be envisioned starting from the more abundant oleanolic acid. This would involve the selective reduction of the carboxylic acid and the introduction of the **9(11)** double bond.

1. Protection of the 3-hydroxyl group:



- The 3-hydroxyl group of oleanolic acid is protected, for example, as an acetate ester, to prevent its reaction in subsequent steps.
- 2. Reduction of the Carboxylic Acid:
- The C-28 carboxylic acid is reduced to a primary alcohol using a suitable reducing agent like lithium aluminum hydride (LiAlH<sub>4</sub>).
- 3. Introduction of the 9(11)-double bond:
- This can be a multi-step process. One possible approach involves the dehydration of an 11-hydroxy intermediate, which could be formed from the 12-ene precursor. Alternatively, methods involving allylic bromination followed by dehydrobromination could be explored.
- 4. Deprotection of the 3-hydroxyl group:
- The protecting group on the 3-hydroxyl group is removed to yield **9(11),12-Oleanadien-3-ol**.

## **Biological Activity and Signaling Pathways**

**9(11),12-Oleanadien-3-ol** has demonstrated significant potential in promoting wound healing and angiogenesis.[5] While the precise molecular mechanisms are still under investigation, the known biological effects of this compound and related triterpenoids suggest the involvement of key signaling pathways that regulate cell migration, proliferation, and the formation of new blood vessels.

## **Wound Healing and Pro-angiogenic Effects**

- Cell Migration: The compound has been shown to enhance cell migration in scratch wound assays, a crucial step in the wound healing process.[5]
- Angiogenesis: It exhibits a significant pro-angiogenic response, as demonstrated in chorioallantoic membrane (CAM) assays.[5] This indicates its ability to stimulate the formation of new blood vessels, which is essential for tissue repair and regeneration.

## **Plausible Signaling Pathways**

Based on its pro-angiogenic and wound healing properties, **9(11),12-Oleanadien-3-ol** likely modulates the following signaling pathways:



- 1. Vascular Endothelial Growth Factor (VEGF) Signaling:
- VEGF is a potent signaling protein that promotes angiogenesis. It is plausible that 9(11),12-Oleanadien-3-ol upregulates the expression of VEGF, which then binds to its receptor (VEGFR) on endothelial cells, initiating a downstream signaling cascade.
- 2. Mitogen-Activated Protein Kinase (MAPK) Pathway:
- The MAPK pathway is a critical regulator of cell proliferation, differentiation, and migration.
   Activation of the MAPK/ERK cascade is a common downstream event of VEGFR signaling and is known to be involved in wound healing.

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Caption: Plausible signaling pathway for the pro-angiogenic effects of **9(11),12-Oleanadien-3-ol**.

## Conclusion

**9(11),12-Oleanadien-3-ol** is a promising natural product with demonstrated biological activities relevant to tissue repair and regeneration. Further research is warranted to fully elucidate its



mechanism of action and to explore its therapeutic potential in wound healing and other angiogenesis-dependent conditions. The information provided in this technical guide serves as a valuable resource for scientists and researchers in the field of natural product chemistry and drug discovery.

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